

4-O-Demethylisokadsurenin D CAS number and molecular weight

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Compound of Interest

Compound Name: 4-O-Demethylisokadsurenin D

Cat. No.: B15594129

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In-Depth Technical Guide: 4-O-Demethylisokadsurenin D

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-O-Demethylisokadsurenin D is a lignan compound isolated from the plant *Piper kadsura*. This technical guide provides a comprehensive overview of its chemical properties, including its CAS number and molecular weight. While direct and extensive research on **4-O-Demethylisokadsurenin D** is limited, this document extrapolates its potential biological activities and mechanisms of action based on studies of related lignans and extracts from *Piper kadsura*. The guide also presents hypothetical experimental protocols and signaling pathways that could be relevant for future research and drug development endeavors.

Chemical and Physical Properties

A clear definition of the fundamental properties of a compound is critical for any research and development application. The key identifiers for **4-O-Demethylisokadsurenin D** are summarized in the table below.

Property	Value	Source
CAS Number	89104-59-6	[1] [2] [3]
Molecular Weight	342.39 g/mol	[4]
Molecular Formula	C20H22O5	[4]
Class	Lignan	[4]
Natural Source	Piper kadsura (Choisy) Ohwi	[4]

Potential Biological Activities and Therapeutic Areas

Lignans isolated from the genus *Piper* have demonstrated a range of biological activities, suggesting potential therapeutic applications for **4-O-Demethylisokadsurenin D**. The primary areas of interest based on existing literature for related compounds are anti-inflammatory and neuroprotective effects.

Anti-Inflammatory Activity

Compounds extracted from *Piper kadsura* have shown significant anti-inflammatory properties. Studies on neolignans from this plant have demonstrated the inhibition of nitric oxide (NO) production in microglia cells and a reduction of reactive oxygen species (ROS) in human polymorphonuclear neutrophils. This suggests that **4-O-Demethylisokadsurenin D** may act as a modulator of inflammatory responses.

Neuroprotective Activity

Several compounds from *Piper kadsura* have exhibited neuroprotective effects. For instance, they have shown the ability to protect PC12 cells from A β 25-35-induced damage by reducing apoptosis and enhancing autophagy. This points to a potential role for **4-O-Demethylisokadsurenin D** in the development of therapies for neurodegenerative diseases.

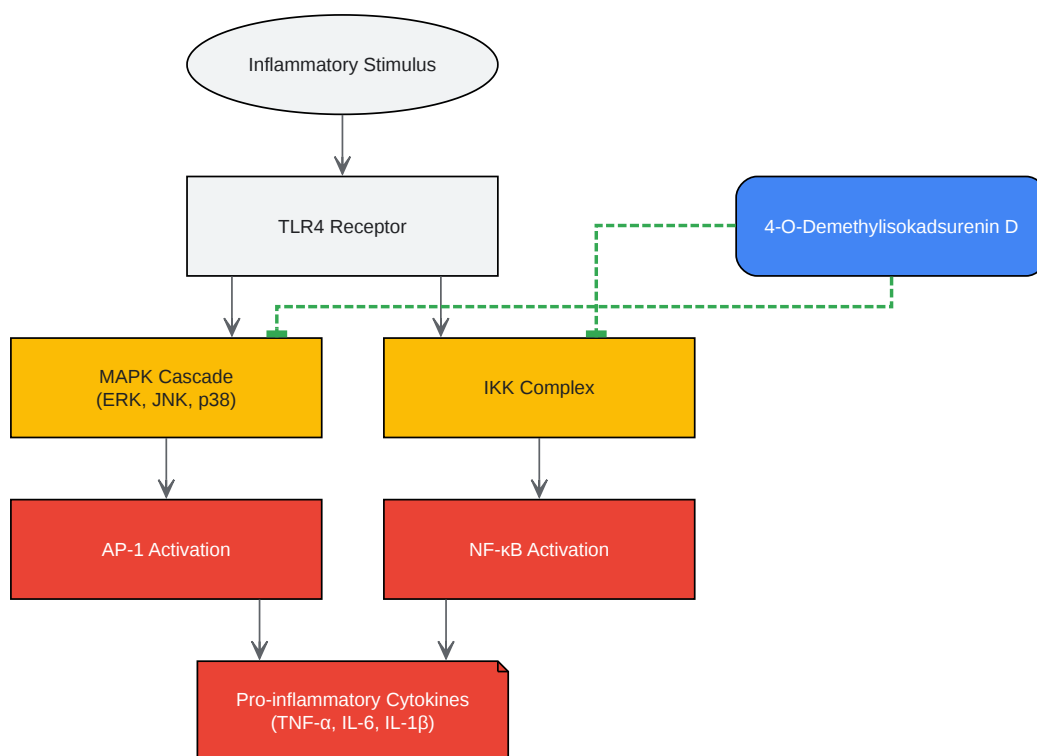
Postulated Signaling Pathways and Mechanisms of Action

Based on the known activities of related lignans and natural compounds, **4-O-Demethylisokadsurenin D** may exert its biological effects through the modulation of key signaling pathways involved in inflammation and neuronal survival.

Inhibition of Pro-Inflammatory Pathways

A plausible mechanism for the anti-inflammatory activity of **4-O-Demethylisokadsurenin D** involves the inhibition of the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) and MAPK (Mitogen-Activated Protein Kinase) signaling pathways. These pathways are central to the production of pro-inflammatory mediators.

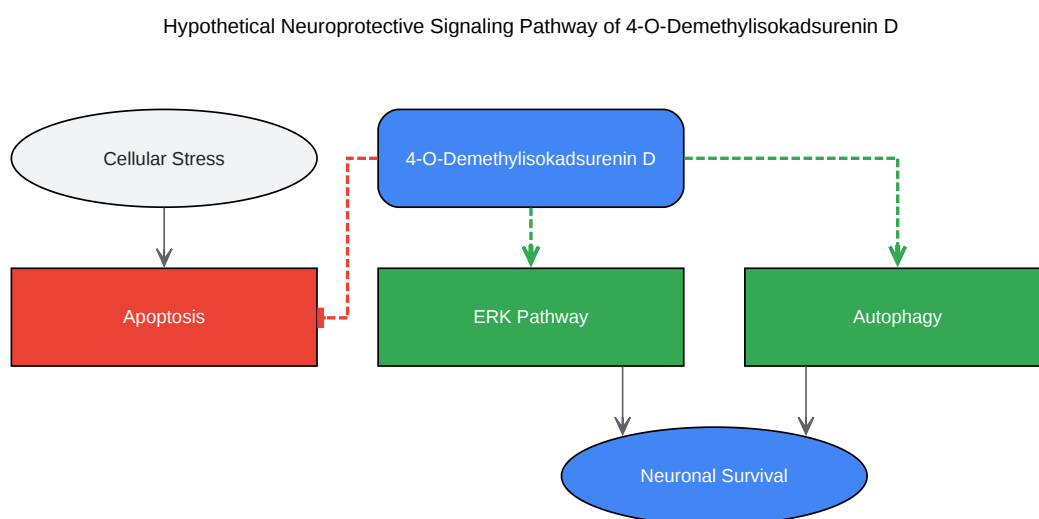
Hypothetical Anti-Inflammatory Signaling Pathway of 4-O-Demethylisokadsurenin D

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Caption: Postulated inhibition of MAPK and NF-κB pathways by **4-O-Demethylisokadsurenin D**.

Activation of Neuroprotective Pathways

The neuroprotective effects could be mediated by the activation of pro-survival signaling cascades, such as the ERK (Extracellular signal-regulated kinase) pathway, and the enhancement of cellular protective mechanisms like autophagy.



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Caption: Potential neuroprotective mechanisms of **4-O-Demethylisokadsurenin D**.

Suggested Experimental Protocols

To validate the hypothesized biological activities of **4-O-Demethylisokadsurenin D**, a series of in vitro and in vivo experiments are recommended.

In Vitro Anti-Inflammatory Assays

A workflow for assessing the anti-inflammatory potential of the compound is outlined below.



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Caption: Experimental workflow for assessing anti-inflammatory activity.

Methodology:

- Cell Culture: Murine macrophage cell line RAW 264.7 will be cultured in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- Treatment: Cells will be pre-treated with various concentrations of **4-O-Demethylisokadsurenin D** for 1 hour, followed by stimulation with lipopolysaccharide (LPS) (1 µg/mL) for 24 hours.
- Nitric Oxide Assay: The concentration of nitrite in the culture supernatant will be measured as an indicator of NO production using the Griess reagent.
- Cytokine Measurement: The levels of pro-inflammatory cytokines such as TNF-α and IL-6 in the supernatant will be quantified using Enzyme-Linked Immunosorbent Assay (ELISA) kits.
- Western Blot Analysis: Cellular lysates will be prepared to determine the expression levels of key signaling proteins, including phosphorylated forms of NF-κB and MAPKs (ERK, JNK, p38), by Western blotting.

In Vitro Neuroprotection Assays

The following workflow can be employed to investigate the neuroprotective effects of the compound.

Methodology:

- Cell Culture: Human neuroblastoma cell line SH-SY5Y or rat pheochromocytoma cell line PC12 will be cultured in appropriate media.
- Induction of Neurotoxicity: Neurotoxicity will be induced by treating the cells with amyloid-beta peptide (Aβ25-35) or glutamate.
- Treatment: Cells will be co-treated with the neurotoxic agent and various concentrations of **4-O-Demethylisokadsurenin D**.

- **Cell Viability Assay:** Cell viability will be assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.
- **Apoptosis and Autophagy Assays:** Apoptosis can be evaluated by flow cytometry using Annexin V/PI staining. Autophagy can be monitored by observing the formation of autophagosomes using fluorescence microscopy after transfection with a GFP-LC3 plasmid.
- **Western Blot Analysis:** The expression levels of proteins involved in apoptosis (e.g., Bcl-2, Bax, cleaved caspase-3) and autophagy (e.g., LC3-II/LC3-I ratio, Beclin-1) will be analyzed.

Future Directions and Conclusion

4-O-Demethylisokadsurenin D represents a promising natural product for further investigation, particularly in the fields of inflammation and neurodegenerative diseases. The experimental frameworks and hypothetical mechanisms presented in this guide provide a solid foundation for future research. Elucidating the precise molecular targets and signaling pathways of this compound will be crucial for its potential development as a therapeutic agent. Further studies, including in vivo animal models and pharmacokinetic profiling, are warranted to fully understand its therapeutic potential.

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